

# Application Notes and Protocols for Staining Cellulose Fibers with Reactive Yellow 185

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## Compound of Interest

Compound Name: Reactive yellow 185

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These application notes provide a detailed protocol for the staining of cellulose fibers using **Reactive Yellow 185**, a reactive azo dye. The information is intended to guide researchers in achieving consistent and vibrant staining for visualization and analysis of cellulosic materials.

## Introduction

**Reactive Yellow 185** (C.I. **Reactive Yellow 185**) is a water-soluble anionic dye belonging to the azo class of compounds.[1] Its molecular structure contains reactive groups that, under alkaline conditions, form covalent bonds with the hydroxyl groups present in cellulose.[2] This covalent linkage results in excellent color fastness, making it suitable for applications where permanence is desired.[2] The dye imparts a green-light yellow coloration to the fibers.[1] Staining with reactive dyes is a common method for coloring cellulosic fabrics such as cotton and linen, as well as regenerated cellulose fibers.[3][4]

## Chemical Information

Property	Value
Chemical Name	C.I. Reactive Yellow 185
CAS Number	111211-44-0[1]
Molecular Formula	C27H24ClK3N8O15S4[1]
Molecular Weight	981.53 g/mol [1]
Class	Azo Dye[1]

## Experimental Protocols

The following protocols are generalized from standard reactive dyeing procedures for cellulose fibers and should be optimized for specific applications.

## Materials

- Cellulose fiber samples (e.g., cotton, linen, viscose)
- Reactive Yellow 185** dye powder
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>, soda ash) or Sodium hydroxide (NaOH)[5]
- Distilled or deionized water
- Beakers or dyeing vessels
- Heating and stirring apparatus (e.g., magnetic stir plate with heating)
- pH meter or pH indicator strips
- Washing beakers
- Neutral soap or surfactant
- Protective equipment (gloves, safety glasses, lab coat)

## Protocol 1: Exhaust Dyeing of Cellulose Fibers

This method is suitable for loose fibers, yarns, or small fabric samples.

- 1. Preparation of the Dyebath**
  - a. Weigh the dry cellulose fiber sample.
  - b. Calculate the required amount of **Reactive Yellow 185** dye. A typical starting concentration is 1% on weight of fiber (owf).
  - c. Prepare the dyebath with a liquor ratio of 1:20 to 1:30 (e.g., for 1 gram of fiber, use 20-30 mL of water).<sup>[2]</sup>
  - d. Dissolve the pre-weighed **Reactive Yellow 185** in the calculated volume of distilled water at room temperature.
  - e. Add an electrolyte, such as sodium chloride (e.g., 50-80 g/L), to the dyebath. The electrolyte helps in the exhaustion of the dye onto the fiber.
- 2. Dyeing Procedure**
  - a. Immerse the wetted cellulose fiber sample into the dyebath at room temperature.
  - b. Gradually raise the temperature of the dyebath to 40-60°C while stirring.<sup>[6]</sup>
  - c. Maintain this temperature for 20-30 minutes to allow for dye penetration into the fibers.
- 3. Fixation of the Dye**
  - a. Prepare a solution of alkali, such as sodium carbonate (soda ash). The amount can range from 5 to 20 g/L.
  - b. Add the alkali to the dyebath in portions over 10-15 minutes to raise the pH to approximately 10.5-11.5. This initiates the covalent bonding of the dye to the cellulose.
  - c. Continue the dyeing process at 40-60°C for another 30-60 minutes with continuous stirring.<sup>[3]</sup>
- 4. Rinsing and Soaping**
  - a. After the fixation time, remove the dyed sample from the dyebath.
  - b. Rinse the sample thoroughly with cold water to remove unfixed dye and excess alkali.
  - c. Prepare a soaping bath containing a neutral soap or surfactant (e.g., 1-2 g/L) in distilled water.
  - d. Wash the dyed sample in the soaping bath at or near boiling temperature (90-100°C) for 10-15 minutes to remove any loosely bound dye.
  - e. Rinse the sample again with hot and then cold water until the rinse water is clear.
  - f. Squeeze out excess water and allow the stained fibers to air dry.

## Data Presentation

The following table can be used to record and compare experimental results for optimization of the staining protocol.

Parameter	Experiment 1	Experiment 2	Experiment 3
Dye Concentration (% owf)			
Liquor Ratio			
Electrolyte Conc. (g/L)			
Dyeing Temperature (°C)			
Dyeing Time (min)			
Alkali Conc. (g/L)			
Fixation Temperature (°C)			
Fixation Time (min)			
Visual Color Intensity			
Microscopic Image Ref.			
Notes			

## Visualizations

### Mechanism of Staining

The staining process involves the formation of a covalent bond between the reactive group of the dye and the hydroxyl groups of the cellulose polymer. This reaction is facilitated by an alkaline environment.

Caption: Covalent bond formation between **Reactive Yellow 185** and cellulose.

### Experimental Workflow

The overall experimental workflow for staining cellulose fibers with **Reactive Yellow 185** can be summarized in the following steps.

Caption: Experimental workflow for staining cellulose fibers.

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